

Chlorofluoromethane safety data and handling precautions for research labs

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Compound of Interest

Compound Name: Chlorofluoromethane

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An In-depth Technical Guide to **Chlorofluoromethane**: Safety Data and Handling Precautions for Research Laboratories

Introduction

Chlorofluoromethane (CH₂ClF), also known as Freon 31 or HCFC-31, is a colorless, odorless, and flammable hydrochlorofluorocarbon gas.^[1] Historically used as a refrigerant, its production and import have been curtailed under the Montreal Protocol due to its classification as a Class II ozone-depleting substance.^{[1][2]} In the research and drug development sectors, it may be used as a chemical intermediate or reagent under controlled laboratory conditions.

This guide provides comprehensive safety data, handling protocols, and emergency procedures for laboratory personnel. Adherence to these guidelines is critical to mitigate the health, physical, and environmental hazards associated with this compound.

Hazard Identification and Classification

Chlorofluoromethane presents several key hazards that require stringent control measures in a laboratory setting.

- GHS Hazard Statements:
 - H280: Contains gas under pressure; may explode if heated.^{[3][4]}
 - H332: Harmful if inhaled.^{[3][4]}

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]
- H380: May displace oxygen and cause rapid suffocation (Simple Asphyxiant).[4]
- H420: Harms public health and the environment by destroying ozone in the upper atmosphere.[4]
- Primary Hazards:
 - Asphyxiation: As a gas heavier than air, it can displace oxygen in poorly ventilated or low-lying areas, leading to dizziness, unconsciousness, and death.[2][5]
 - Inhalation Toxicity: Harmful if inhaled, high concentrations can cause central nervous system depression with symptoms including drowsiness, dizziness, and weakness.[2] In extreme cases, it can lead to irregular heartbeats and cardiac arrest.[2]
 - Frostbite: Direct contact with the liquefied gas or rapidly expanding gas can cause severe frostbite on the skin and eyes.[2][4][5]
 - Pressurized Gas Hazard: Cylinders may rupture or explode when exposed to high heat or fire.[5][6]
 - Thermal Decomposition: When involved in a fire, it can decompose to produce highly toxic and corrosive gases such as hydrogen fluoride, hydrogen chloride, and phosgene.[2][6]

Physical and Chemical Properties

The physical and chemical characteristics of **chlorofluoromethane** are essential for understanding its behavior and potential risks in a laboratory environment.

Property	Value	Source
Molecular Formula	CH ₂ ClF	[1] [3] [7]
Molar Mass	68.48 g/mol	[1] [3] [7]
Appearance	Colorless Gas	[1] [7]
Odor	Odorless to slightly ethereal	[1] [2]
Boiling Point	-9.1 °C (15.6 °F)	[1] [8]
Melting Point	-133.0 °C (-207.4 °F)	[1] [8]
Density (gas)	1.271 kg/m ³ (at 20 °C)	[1] [7]
CAS Number	593-70-4	[1] [3] [7]

Toxicological Data

Toxicological data provides insight into the potential health effects resulting from exposure.

Parameter	Value	Species	Source
Lethal Concentration 50 (LC50)	4,500 ppm / 4 hours	Rat	[3]
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans.	N/A	[3]
Target Organs	Central nervous system, heart, kidney, spleen, endocrine system.	Animal studies	[2][3]
Acute Effects	Causes somnolence, convulsions, and liver and kidney changes in lethal-concentration studies of mice.[3] High concentrations can lead to cardiac sensitization.	Animal studies	[9]

Safe Handling and Storage

Proper handling and storage are paramount to preventing accidental exposure and ensuring a safe laboratory environment.

Engineering Controls

- Ventilation: All work with **chlorofluoromethane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5][10]
- Leak Detection: Oxygen detectors should be used in areas where asphyxiating gases may be released.[4]
- Emergency Equipment: Emergency eyewash stations and safety showers must be readily accessible in the immediate vicinity of potential exposure.[4]

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles or glasses are mandatory.[4][11] A face shield should be worn when handling the liquefied gas or when there is a significant risk of splash.[4]
- **Skin Protection:** A lab coat and appropriate protective clothing should be worn.[5] For direct handling of liquefied gas, cold-insulating gloves are required to prevent frostbite.[4]
- **Respiratory Protection:** In case of inadequate ventilation or for emergency response, a self-contained breathing apparatus (SCBA) operated in a positive-pressure mode is required.[6] Standard chemical cartridge respirators are not effective and should not be used.[6]

Handling Procedures

- **Cylinder Handling:** Cylinders must be secured with a chain or strap in an upright position.[4] Use a suitable hand truck for moving cylinders; do not drag, roll, or drop them.[12]
- **System Integrity:** Use only equipment, piping, and valves rated for cylinder pressure.[12] Regularly check systems under pressure for leaks.[4] A backflow prevention device should be used in the piping.[12]
- **General Hygiene:** Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke in the laboratory.[4] Wash hands thoroughly after handling.[13]

Storage Requirements

- **Location:** Store cylinders in a cool, dry, well-ventilated, fireproof area away from direct sunlight and heat sources.[4][5]
- **Temperature:** Do not expose containers to temperatures exceeding 50 °C (122 °F).[4]
- **Segregation:** Store away from incompatible materials, particularly alkalis and alkaline earth metals like powdered aluminum, sodium, or potassium.[5] Segregate full and empty cylinders.[2]

Emergency Response Procedures

A clear and practiced emergency plan is critical for responding to incidents involving **chlorofluoromethane**.

Inhalation Exposure

- Immediately move the affected person to fresh air.[4][5]
- If breathing is difficult or has stopped, provide artificial respiration.[5]
- Seek immediate medical attention.[4][5]

Skin Contact (Frostbite)

- For frostbite from liquefied gas, immediately flush the affected area with lukewarm water.[4]
Do not use hot water.
- Do NOT remove clothing that is frozen to the skin.[5]
- Do not rub the affected area.[4]
- Seek immediate medical attention.[5]

Eye Contact

- Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][12]
- Remove contact lenses if it is safe to do so.[5]
- Seek immediate medical attention.[4][5]

Spills and Leaks

- Evacuate all non-essential personnel from the area.[6]
- Ensure adequate ventilation to disperse the gas.
- If the leak is from a cylinder and cannot be stopped, move the cylinder to a safe, open-air location and allow it to empty.[6]

- Do not re-enter the area until it has been tested and deemed safe.

Fire Response

- **Chlorofluoromethane** is not flammable, but containers may explode if heated.[6]
- If cylinders are exposed to fire, evacuate the area and fight the fire remotely.[4]
- Use a water spray to cool fire-exposed containers and reduce vapors.[6]
- Firefighters must wear SCBA and full protective gear due to the risk of toxic decomposition products (phosgene, hydrogen fluoride).[6]

Waste Disposal

Disposal of **chlorofluoromethane** and related waste must be conducted in compliance with all federal, state, and local regulations. Do not attempt to dispose of chemicals down the drain.[11] Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

Experimental Protocol Considerations

The toxicological data presented in this guide, such as the LC50 value, is derived from standardized animal studies. While the specific, detailed protocols for each historical study are not readily available in safety summary documents, the methodologies are based on established principles of toxicology testing.

For instance, an LC50 (Lethal Concentration 50%) determination for an inhaled substance typically involves:

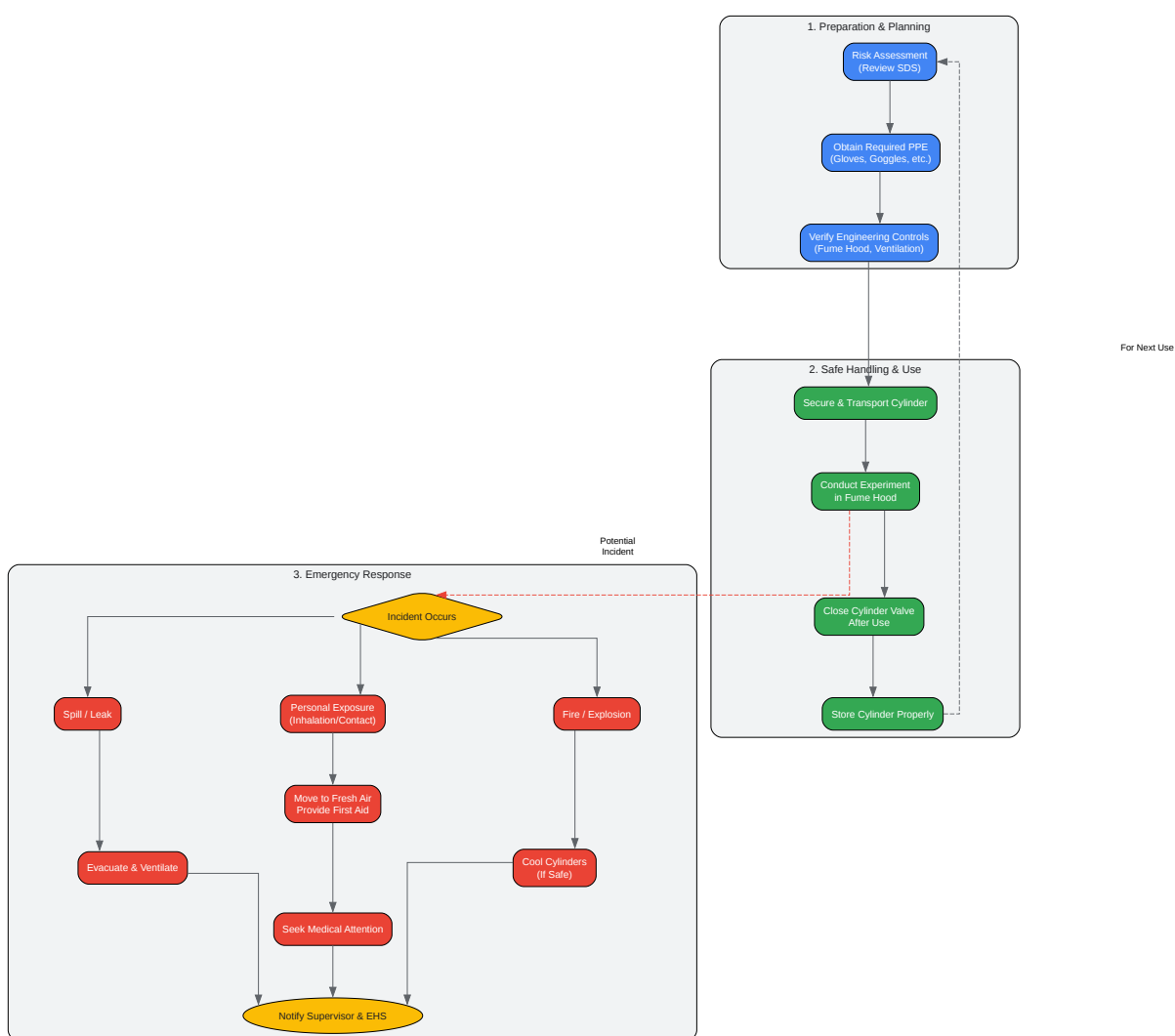
- **Animal Model Selection:** A specific species and strain of animal (e.g., Sprague-Dawley rats) is chosen.
- **Exposure Chambers:** Animals are placed in sealed inhalation chambers.
- **Concentration Groups:** Multiple groups of animals are exposed to different, precisely controlled concentrations of the test substance in the air for a fixed duration (e.g., 4 hours).

- **Observation Period:** Following exposure, the animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.
- **Statistical Analysis:** The mortality data is analyzed statistically to calculate the concentration that is lethal to 50% of the test population.

Researchers referencing this data should understand it as a critical indicator of acute inhalation toxicity, guiding risk assessments and the implementation of appropriate safety controls.

Chlorofluoromethane Safety Workflow

The following diagram illustrates the logical workflow for handling **chlorofluoromethane** in a research laboratory, from initial planning to emergency response.



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Caption: Logical workflow for laboratory handling of **chlorofluoromethane**.

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